

Molecular weight and formula of (S)-Pyrrolidin-3-ylmethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-Pyrrolidin-3-ylmethanol

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An In-Depth Technical Guide to **(S)-Pyrrolidin-3-ylmethanol**: Properties, Synthesis, and Applications in Drug Discovery

Introduction

(S)-Pyrrolidin-3-ylmethanol is a chiral heterocyclic compound of significant interest to the pharmaceutical and chemical research sectors. As a versatile building block, its value is rooted in the prevalence of the pyrrolidine scaffold, a five-membered nitrogen heterocycle that is a core structural motif in numerous FDA-approved drugs.^{[1][2]} The non-planar, sp³-hybridized nature of the pyrrolidine ring allows for a three-dimensional exploration of chemical space, a critical advantage in designing molecules with high target specificity and optimized pharmacological profiles.^[2]

The "(S)" stereochemical designation at the 3-position is not a trivial feature; it is fundamental to the molecule's utility. In drug development, enantiomers of a chiral compound often exhibit vastly different potency, efficacy, and toxicity profiles. Therefore, access to enantiomerically pure building blocks like **(S)-Pyrrolidin-3-ylmethanol** is essential for the stereoselective synthesis of new chemical entities. This guide provides a comprehensive technical overview of its chemical properties, validated synthesis and analysis protocols, and key applications, offering field-proven insights for researchers and drug development professionals.

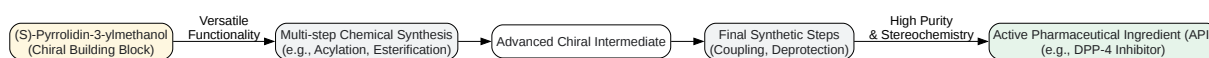
Core Physicochemical Properties

(S)-Pyrrolidin-3-ylmethanol is a chiral alcohol featuring a pyrrolidine ring.[3] It is most commonly handled and supplied as its hydrochloride salt, which offers enhanced stability and ease of handling compared to the free base. The hygroscopic nature of the salt form necessitates storage in a dry, sealed environment to prevent moisture absorption.[3][4]

Property	(S)-Pyrrolidin-3-ylmethanol (Free Base)	(S)-Pyrrolidin-3-ylmethanol HCl (Salt)	Reference(s)
Molecular Formula	C ₅ H ₁₁ NO	C ₅ H ₁₂ ClNO	[4][5][6][7][8]
Molecular Weight	101.15 g/mol	137.61 g/mol	[4][5][6][7][8]
CAS Number	110013-19-9	1316087-88-3	[4][5][9]
Appearance	-	Off-white to pale beige solid	[4]
Melting Point	Not widely reported	174-176 °C	[4]
Solubility	-	Slightly soluble in water; soluble in methanol, DMSO	[4]

Molecular Structure

The structure consists of a five-membered saturated nitrogen-containing ring (pyrrolidine) substituted at the 3-position with a hydroxymethyl (-CH₂OH) group. The carbon atom at the 3-position is the stereogenic center.



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References

- 1. enamine.net [enamine.net]
- 2. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nbinnco.com [nbinnco.com]
- 4. Buy (S)-Pyrrolidin-3-ylmethanol hydrochloride | 1316087-88-3 [smolecule.com]
- 5. chemuniverse.com [chemuniverse.com]
- 6. americanelements.com [americanelements.com]
- 7. CAS 5082-74-6 | pyrrolidin-3-ylmethanol - Synblock [synblock.com]
- 8. scbt.com [scbt.com]
- 9. alchempharmtech.com [alchempharmtech.com]
- To cite this document: BenchChem. [Molecular weight and formula of (S)-Pyrrolidin-3-ylmethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b009950#molecular-weight-and-formula-of-s-pyrrolidin-3-ylmethanol]

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